

Spectroscopic and Biological Data of Curcumin Glucuronide: A Technical Guide

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Compound of Interest

Compound Name: *Curcumin glucuronide*

CAS No.: 227466-72-0

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **curcumin glucuronide**, a major metabolite of curcumin. It includes detailed Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, experimental protocols for its synthesis and characterization, and an exploration of its biological relevance, particularly its role as a prodrug of curcumin.

Spectroscopic Data

The following tables summarize the key NMR and MS data for curcumin mono-glucuronide, providing a valuable resource for its identification and characterization.

NMR Spectroscopic Data

The ^1H and ^{13}C NMR data for curcumin mono-glucuronide were acquired in DMSO-d₆.

Table 1: ^1H NMR Data for Curcumin Mono-glucuronide (in DMSO-d₆)[1]

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Number of Protons	Assignment
7.56	d	7.2	1H	Aromatic CH
7.56	d	6.6	1H	Aromatic CH
7.37	s	1H	Aromatic CH	
7.31	s	3H	Aromatic CH	
7.23	d	8.4	1H	Aromatic CH
7.14	d	9.6	1H	Aromatic CH
7.12	d	8.4	1H	Aromatic CH
6.84	m	2H	Olefinic CH	Olefinic CH
6.75	d	15.6	1H	
6.08	s	1H	Enolic CH	Glucuronide H-1'
5.21	bs	1H	Glucuronide H-1'	
5.10	bs	1H		
4.95	d	7.2	1H	OCH ₃
3.84	s	3H	OCH ₃	
3.83	s	3H	OCH ₃	
3.4-3.12	m	4H	Glucuronide protons	

Table 2: ¹³C NMR Data for Curcumin Mono-glucuronide (in DMSO-d6)[1]

Chemical Shift (δ) ppm	Assignment
184.3, 182.9	C=O (keto-enol)
172.2	C=O (glucuronide carboxyl)
166.2	
150.2, 149.7, 149.2, 148.5	Aromatic C-O
141.3, 140.3	Olefinic CH
129.1, 126.6, 123.7, 122.9, 121.6	Aromatic CH
116.2, 115.8, 111.8	Aromatic C
101.5	Enolic C
100.2	Glucuronide C-1'
77.4, 74.1, 73.5, 72.5	Glucuronide CH
56.3, 56.2	OCH ₃

Mass Spectrometry Data

High-resolution mass spectrometry (HRMS) and tandem mass spectrometry (LC-MS/MS) are crucial for the confirmation of **curcumin glucuronide**'s molecular formula and for its quantification in biological matrices.

Table 3: High-Resolution Mass Spectrometry (HRMS) Data for Curcumin Mono-glucuronide^[1]

Ion	Calculated m/z	Found m/z
[M+H] ⁺	545.1659	545.5
[M+Na] ⁺	567.1478	567.4

Table 4: LC-MS/MS Multiple Reaction Monitoring (MRM) Parameters for Curcumin-O-Glucuronide

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (E)
Curcumin-O-Glucuronide (COG)	545	369	15%

Experimental Protocols

Chemical Synthesis of Curcumin Mono-glucuronide

The synthesis of curcumin mono-glucuronide can be achieved in a multi-step process starting from vanillin.[\[1\]](#)

Step 1: Synthesis of Vanillin β -D-glucuronide derivative Vanillin is reacted with acetobromo- α -D-glucuronic acid methyl ester in the presence of silver oxide in quinoline to yield the corresponding β -D-glucopyranosiduronic acid derivative.[\[1\]](#)

Step 2: Synthesis of Keto-enol intermediate The vanillin-glucuronide derivative is then reacted with two equivalents of an acetylacetone-boron complex in the presence of n-butylamine to form a keto-enol compound.[\[1\]](#)

Step 3: Coupling Reaction The keto-enol intermediate is coupled with a vanillin-boron complex in the presence of piperidine.[\[1\]](#)

Step 4: Hydrolysis The final step involves the hydrolysis of the acetyl and ester protecting groups on the glucuronide moiety using aqueous sodium hydroxide in methanol, followed by acidification with formic acid to yield curcumin mono-glucuronide.[\[1\]](#)

LC-MS/MS Analysis of Curcumin-O-Glucuronide in Human Plasma

This method allows for the simultaneous quantification of curcumin and its major metabolite, curcumin-O-glucuronide (COG), in human plasma.

- Chromatography:
 - HPLC System: Shimadzu HPLC system.

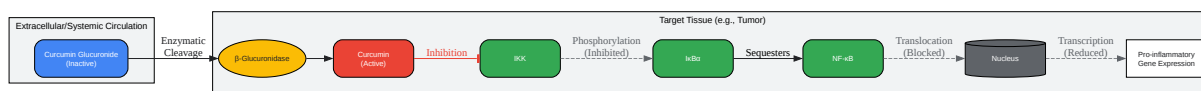
- Column: BetaBasic C8 column (2.1mm × 50mm, 5 µm) with a Beta C8 guard column.
- Mobile Phase: Isocratic elution with 50% acetonitrile in water containing 0.1% formic acid.
- Flow Rate: 0.2 mL/min.
- Mass Spectrometry:
 - Instrument: Finnigan TSQ Quantum EMR Triple Quadrupole mass spectrometer.
 - Ionization Mode: Positive electrospray ionization (ESI).
 - Collision Gas: Argon at 1.5 mTorr.
 - Monitoring Mode: Multiple Reaction Monitoring (MRM).
- Sample Preparation:
 - Plasma samples are prepared by protein precipitation with methanol.

Biological Activity and Signaling Pathway

Curcumin glucuronide is generally considered to be biologically inactive and represents a major product of curcumin's metabolism, which contributes to its low bioavailability.^{[2][3]} However, emerging evidence suggests that **curcumin glucuronide** can act as a prodrug, being converted back to the active curcumin form by the enzyme β -glucuronidase, which is often overexpressed in tumor tissues and at sites of inflammation.^{[4][5]}

One of the key signaling pathways modulated by curcumin is the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) pathway, which plays a central role in inflammation and cancer progression.^{[5][6]} The released curcumin can inhibit the NF- κ B pathway, thereby exerting its anti-inflammatory and anti-tumor effects.

The following diagram illustrates this prodrug concept and the subsequent action of curcumin on the NF- κ B signaling pathway.



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Caption: Conversion of **curcumin glucuronide** to active curcumin and subsequent NF-κB pathway inhibition.

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